

Application Notes and Protocols for Enzymatic Ligation of 6-N-Biotinylaminohexanol

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Compound of Interest

Compound Name: 6-N-Biotinylaminohexanol

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Introduction

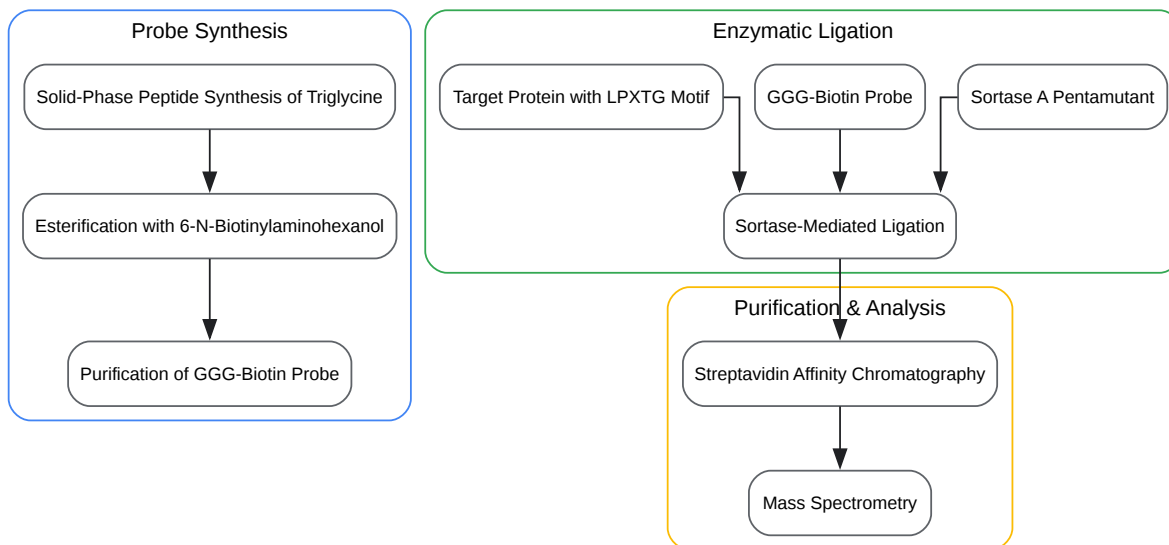
Biotinylation, the process of attaching biotin to molecules such as proteins and nucleic acids, is a cornerstone technique in biotechnology and drug development.[1] The high-affinity interaction between biotin and streptavidin/avidin enables a wide range of applications, including purification, detection, and functional analysis of biomolecules.[1][2] While chemical biotinylation methods are common, they often result in non-specific and heterogeneous labeling.[3] Enzymatic biotinylation offers a highly specific and controlled alternative, ensuring site-specific modification of the target molecule.[4][5]

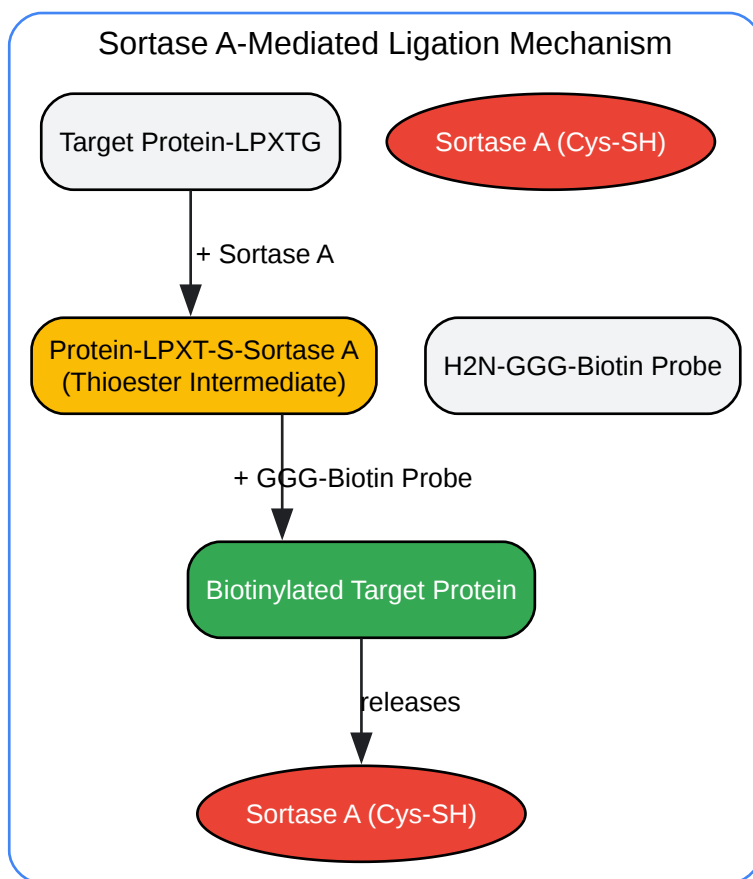
This document provides detailed protocols for the enzymatic ligation of a biotin derivative, **6-N-Biotinylaminohexanol**, to a target protein using Sortase A-mediated ligation (SML). Sortase A is a bacterial transpeptidase that recognizes a specific peptide motif (LPXTG) and ligates it to an N-terminal oligoglycine nucleophile.[2][6] To achieve this, the **6-N-Biotinylaminohexanol** is first functionalized with a triglycine peptide, creating a biotinylated nucleophile for the Sortase A enzyme.

Method Overview

The overall workflow involves three main stages:

- Synthesis of the Triglycine-Biotin Probe: **6-N-Biotinylaminohexanol** is chemically conjugated to a triglycine (GGG) peptide to make it a substrate for Sortase A.
- Sortase A-Mediated Ligation: The GGG-biotin probe is enzymatically ligated to a target protein containing a C-terminal LPXTG recognition motif.
- Purification and Analysis: The resulting biotinylated protein is purified and its successful modification is confirmed.





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